

In-Depth Technical Guide to the Health and Safety of 3,3-Dimethylindoline

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Compound of Interest

Compound Name: 3,3-Dimethylindoline

Cat. No.: B1314585

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **3,3-Dimethylindoline**, tailored for professionals in research and drug development. The following sections detail the compound's hazardous properties, safe handling procedures, and emergency response protocols, supported by quantitative data and standardized experimental methodologies.

Chemical and Physical Properties

3,3-Dimethylindoline is a heterocyclic organic compound with the molecular formula C₁₀H₁₃N.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Weight	147.22 g/mol	[1]
CAS Number	1914-02-9	[1]
Molecular Formula	C ₁₀ H ₁₃ N	[1]
IUPAC Name	3,3-dimethyl-2,3-dihydro-1H-indole	[1]

Hazard Identification and Classification

3,3-Dimethylindoline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

Signal Word: Warning

Hazard Pictograms:

-  alt text

Toxicological Information

While specific lethal dose (LD50) and lethal concentration (LC50) values for **3,3-Dimethylindoline** are not readily available in the public domain, the GHS classification indicates a moderate acute oral toxicity and significant irritant properties to the skin, eyes, and respiratory system.

Experimental Protocols for Hazard Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are utilized to assess the toxicological profile of chemical substances. The following are summaries of key experimental methodologies relevant to the hazards identified for **3,3-Dimethylindoline**.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is a stepwise procedure to assess the acute oral toxicity of a substance.

- Principle: The test substance is administered orally to a small group of animals (typically rats) in a stepwise manner using a defined set of dose levels. The outcome of each step (mortality or survival) determines the next dose level.
- Methodology:
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - The substance is administered to a group of three animals of a single sex.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - Depending on the number of mortalities within a specified timeframe, the test is either stopped, a higher or lower dose is administered to a new group of animals, or the same dose is administered to another group to confirm the results.
 - The results are used to classify the substance into a GHS acute toxicity category.

Skin Irritation/Corrosion - OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion)

This guideline describes the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to a small area of the skin of a single animal (typically an albino rabbit) for a defined period. The degree of skin reaction is then assessed.
- Methodology:
 - A small area of the animal's fur is clipped.
 - A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) dose of the test substance is applied to a small area of skin under a gauze patch.
 - The patch is left in place for a period of up to 4 hours.

- After the exposure period, the patch is removed, and the skin is cleaned.
- The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- The severity of the skin reactions is scored, and the substance is classified based on the scores.

Eye Irritation/Corrosion - OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

This test is designed to determine the potential of a substance to cause irritation or corrosion to the eyes.

- Principle: A single dose of the test substance is applied to one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control. The eye is then examined for any adverse reactions.
- Methodology:
 - The test substance is instilled into the conjunctival sac of one eye.
 - The eyelids are held briefly together to prevent loss of the substance.
 - The eye is examined for signs of corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.
 - The severity of the reactions is scored, and the substance is classified based on the persistence and severity of the observed effects.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize the risk of exposure to **3,3-Dimethylindoline**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

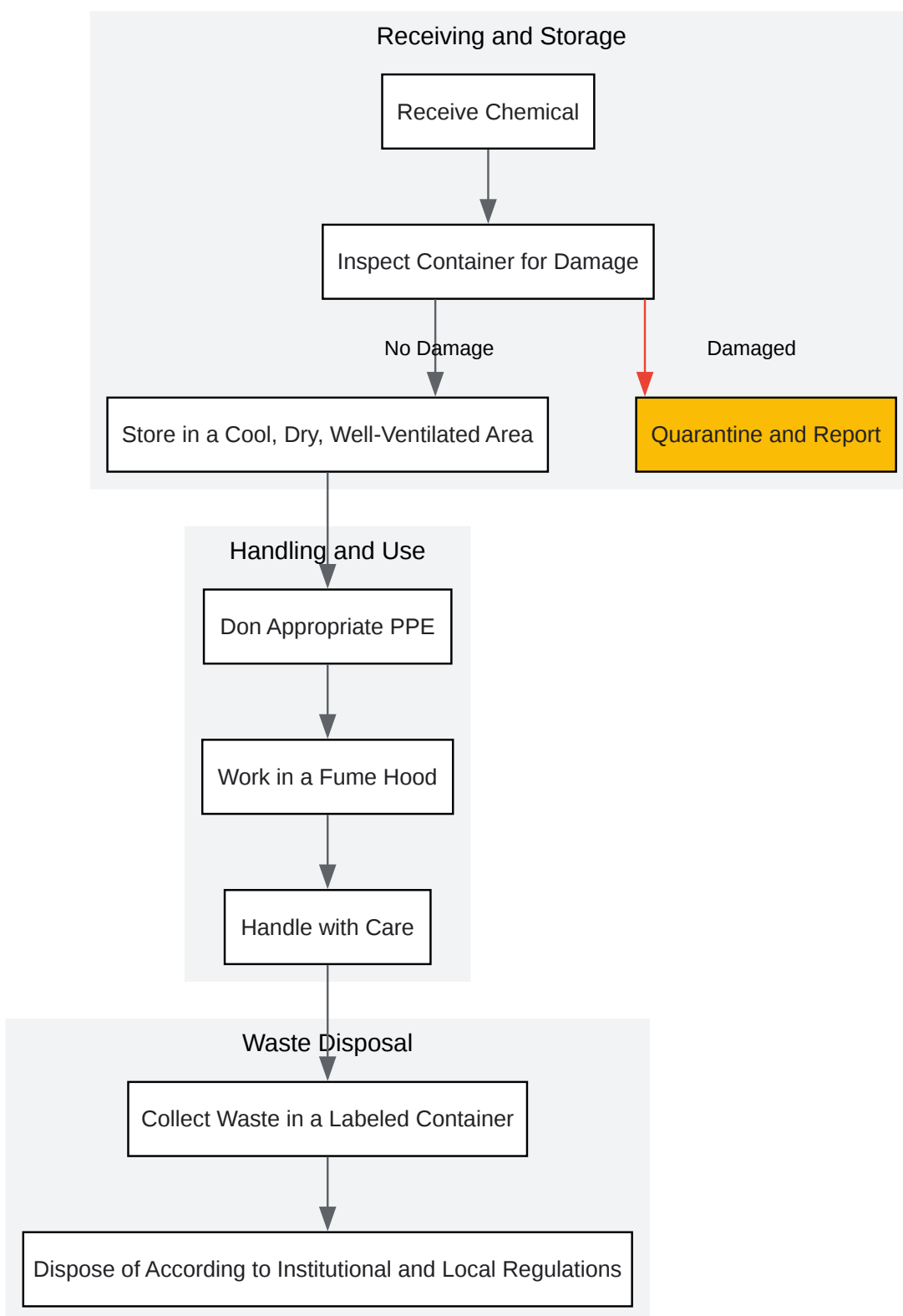
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or dust, use a NIOSH-approved respirator with an appropriate cartridge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.



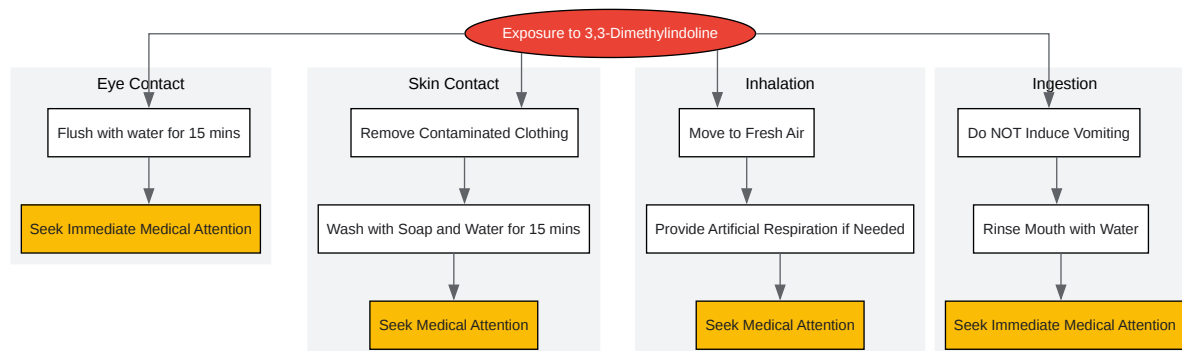
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Figure 1. A logical workflow for the safe handling of **3,3-Dimethylindoline**.

First Aid Measures

In the event of exposure, immediate action is critical.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.



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References

- 1. 3,3-Dimethylindoline | C₁₀H₁₃N | CID 11804912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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